

Personal protective equipment for handling 6-Bromo-1-hexanol

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Compound of Interest

Compound Name: 6-Bromo-1-hexanol

Cat. No.: B126649

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Essential Safety and Handling Guide for 6-Bromo-1-hexanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Bromo-1-hexanol**, ensuring the safety of laboratory personnel and the integrity of research.

Hazard Identification and Personal Protective Equipment (PPE)

6-Bromo-1-hexanol is classified as a substance that causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[1] Adherence to proper PPE protocols is mandatory to minimize exposure risks.

Recommended Personal Protective Equipment:

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield. ^{[1][2]}	EN 166 (EU) or NIOSH (US) approved.
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Fire/flammable resistant and impervious clothing.	EU Directive 89/686/EEC and the standard EN 374.
Respiratory Protection	A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended if exposure limits are exceeded or irritation is experienced.	NIOSH (US) or CEN (EU) approved.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **6-Bromo-1-hexanol** is provided below for easy reference during experimental planning.

Property	Value
Appearance	Clear colorless to slightly yellow liquid.
Boiling Point	105-106 °C at 5 mmHg.
Density	1.384 g/mL at 25 °C.
Flash Point	>110 °C (>230 °F).
Solubility	Soluble in chloroform and methanol.
Molecular Formula	C ₆ H ₁₃ BrO.
Molecular Weight	181.07 g/mol .

Safe Handling and Storage Protocol

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing vapors or mist.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.
- Use non-sparking tools and prevent fire caused by electrostatic discharge.

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Recommended storage temperature is 2-8 °C.
- Store locked up.
- Incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides.

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.
Eye Contact	Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Accidental Release and Disposal Plan

Spill Response Workflow:



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Caption: Workflow for handling a **6-Bromo-1-hexanol** spill.

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.
- Do not let the product enter drains. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

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References

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- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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